

Bromomethyl Acetate: A Technical Support Guide to Managing Lachrymatory Properties

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Compound of Interest

Compound Name: *Bromomethyl acetate*

Cat. No.: *B023851*

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on safely managing the lachrymatory properties of **bromomethyl acetate** during experiments. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues to ensure a safe laboratory environment.

Troubleshooting Guide

Issue	Possible Cause	Solution
Eye Irritation/Tearing in the Lab	Inadequate ventilation, improper handling, minor spill.	Immediately move to an area with fresh air. If symptoms persist, follow first aid procedures for eye contact. Review handling procedures and ensure all work with bromomethyl acetate is conducted in a certified chemical fume hood. Check for and clean up any potential spills.
Skin Irritation or Redness	Direct contact with bromomethyl acetate due to inadequate PPE or a spill.	Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. ^[1] Seek medical attention. Review and upgrade personal protective equipment, ensuring gloves are appropriate for handling halogenated compounds.
A Pungent, Irritating Odor is Detected	A leak from a storage container or experimental setup.	Evacuate the immediate area. If safe to do so, and with appropriate respiratory protection, identify and seal the source of the leak. Ventilate the area thoroughly. If the leak is significant, follow the emergency spill procedures.
Visible Spill of Bromomethyl Acetate	Accidental dropping of a container or a leak from equipment.	Evacuate personnel from the immediate spill area. Restrict access to the area. Follow the detailed "Small Spill

Neutralization Protocol" or "Large Spill Neutralization Protocol" outlined below. Do not attempt to clean up a large spill without appropriate training and PPE.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of working with **bromomethyl acetate**?

A1: **Bromomethyl acetate** is a lachrymator, meaning it is a strong eye irritant that can cause tearing, burning sensations, and pain.[\[2\]](#) It is also classified as a flammable liquid and vapor.[\[3\]](#) It can cause skin irritation and may be harmful if inhaled or ingested.[\[1\]](#)

Q2: What personal protective equipment (PPE) is mandatory when handling **bromomethyl acetate**?

A2: At a minimum, chemical safety goggles with side shields, a lab coat, and appropriate chemical-resistant gloves must be worn.[\[2\]](#) For procedures with a risk of splashing or aerosol generation, a face shield should be worn in addition to goggles. All handling of **bromomethyl acetate** should be performed within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)

Q3: How should I properly store **bromomethyl acetate**?

A3: **Bromomethyl acetate** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from sources of ignition.[\[1\]](#) It is incompatible with strong oxidizing agents, acids, and bases.[\[4\]](#)

Q4: What should I do in case of accidental eye or skin contact?

A4: For eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids, and seek immediate medical attention.[\[1\]](#) For skin contact, immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes, and seek medical attention.[\[1\]](#)

Q5: How do I dispose of waste containing **bromomethyl acetate**?

A5: All waste containing **bromomethyl acetate** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Quantitative Data Summary

The following tables summarize key quantitative data for **bromomethyl acetate** to facilitate risk assessment and safe handling.

Table 1: Physical and Chemical Properties of **Bromomethyl Acetate**

Property	Value	Reference
CAS Number	590-97-6	
Molecular Formula	C ₃ H ₅ BrO ₂	[5]
Molecular Weight	152.97 g/mol	[3]
Appearance	Colorless to light yellow clear liquid	[5]
Boiling Point	130-133 °C @ 750 mmHg	
Density	1.56 g/mL at 25 °C	
Flash Point	57 °C (134.6 °F) - closed cup	
Vapor Pressure	~6.1 mmHg at 25 °C (estimated)	

Table 2: Occupational Exposure Limits

Substance	Limit Type	Organization	Value
Bromomethyl Acetate	PEL/TLV	OSHA/ACGIH	None Established
Chloroacetyl chloride (for reference as a lachrymator)	REL	NIOSH	0.05 ppm (8-hour TWA)

Table 3: Chemical Resistance of Glove Materials (General Guidance)

Glove Material	Resistance to Esters	General Recommendation for Bromomethyl Acetate
Nitrile	Poor to Fair	Suitable for splash protection only; change immediately upon contact. [1]
Butyl Rubber	Good to Excellent	Recommended for handling bromomethyl acetate. [6]
Viton™	Excellent	Recommended for handling bromomethyl acetate. [7]
Natural Rubber (Latex)	Poor	Not Recommended. [6]
Neoprene	Fair	Use with caution, suitable for splash protection.

Note: Specific breakthrough time data for **bromomethyl acetate** is limited. It is crucial to consult the glove manufacturer's specific chemical resistance data and to inspect gloves for any signs of degradation before and during use.

Experimental Protocols

Protocol 1: Small Spill (<100 mL) Neutralization and Cleanup

- Evacuate and Restrict Area: Immediately alert others in the vicinity and evacuate the immediate area of the spill. Restrict access to the area.

- **Don Appropriate PPE:** At a minimum, wear a lab coat, chemical safety goggles, a face shield, and butyl or Viton™ gloves. If the spill is volatile, a respirator may be necessary.
- **Contain the Spill:** If the liquid is spreading, contain it with an inert absorbent material like vermiculite, sand, or commercial sorbent pads, working from the outside in.
- **Neutralize the Spill:** Prepare a 5-10% aqueous solution of sodium bicarbonate or sodium carbonate. Slowly and carefully apply the neutralizing solution to the absorbed spill. Be prepared for some effervescence as the acid is neutralized.^{[8][9]}
- **Allow Reaction Time:** Let the neutralization mixture sit for at least 30 minutes to ensure the reaction is complete.
- **Collect Residue:** Using scoops or other appropriate tools, carefully collect the absorbed and neutralized material into a designated hazardous waste container.
- **Decontaminate the Area:** Wipe the spill area with the sodium bicarbonate/carbonate solution, followed by a clean water rinse.
- **Dispose of Waste:** Seal and label the hazardous waste container according to your institution's EHS guidelines.
- **Remove PPE:** Remove PPE in the correct order to avoid cross-contamination and wash hands thoroughly.

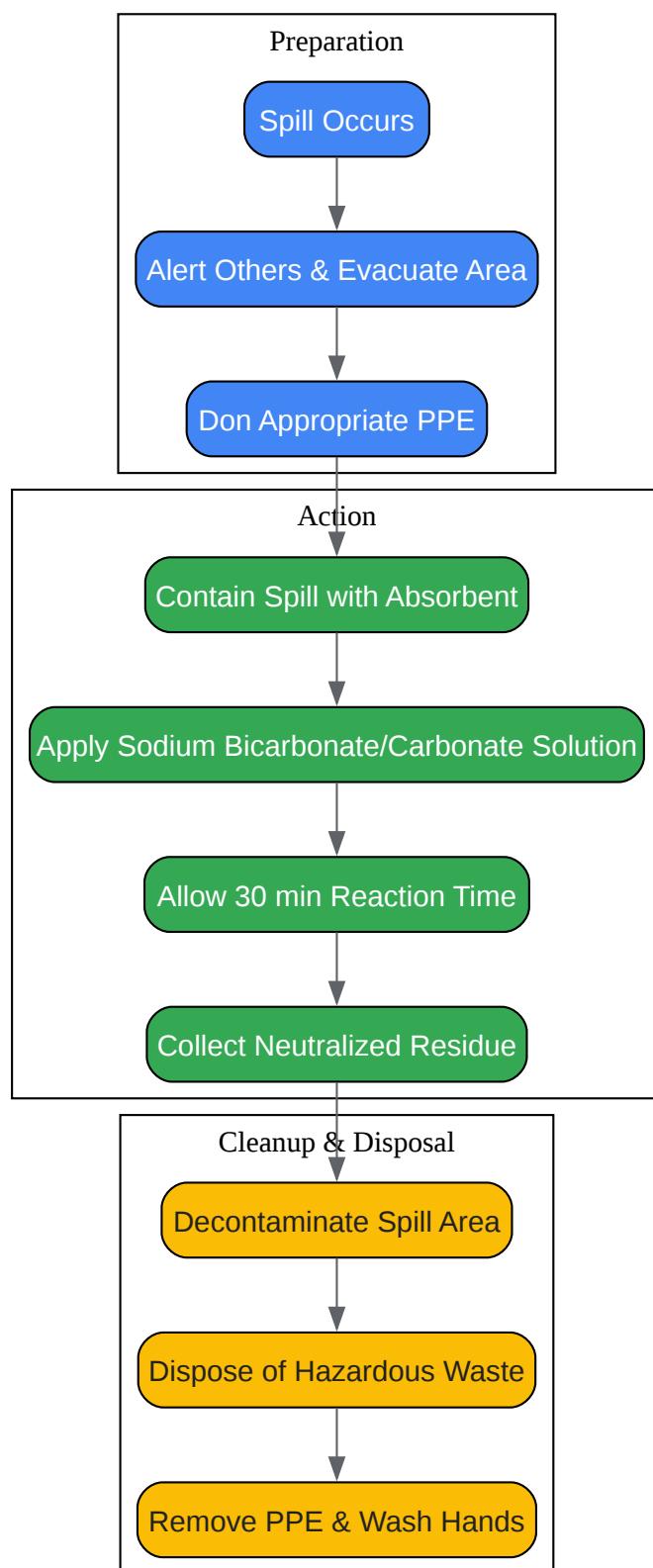
Protocol 2: Glassware Decontamination

- **Initial Rinse:** In a chemical fume hood, rinse the glassware three times with a suitable organic solvent (e.g., acetone) to remove the bulk of the **bromomethyl acetate**. Collect the rinsate as hazardous waste.
- **Neutralization Soak:** Prepare a 5-10% aqueous solution of sodium bicarbonate or sodium carbonate.^[10] Fill the glassware with this solution and allow it to soak for at least one hour to hydrolyze and neutralize any residual **bromomethyl acetate**.
- **Thorough Washing:** After soaking, discard the neutralization solution into the appropriate aqueous waste container. Wash the glassware thoroughly with laboratory detergent and hot

water.[11] Use a brush to scrub all surfaces.[12]

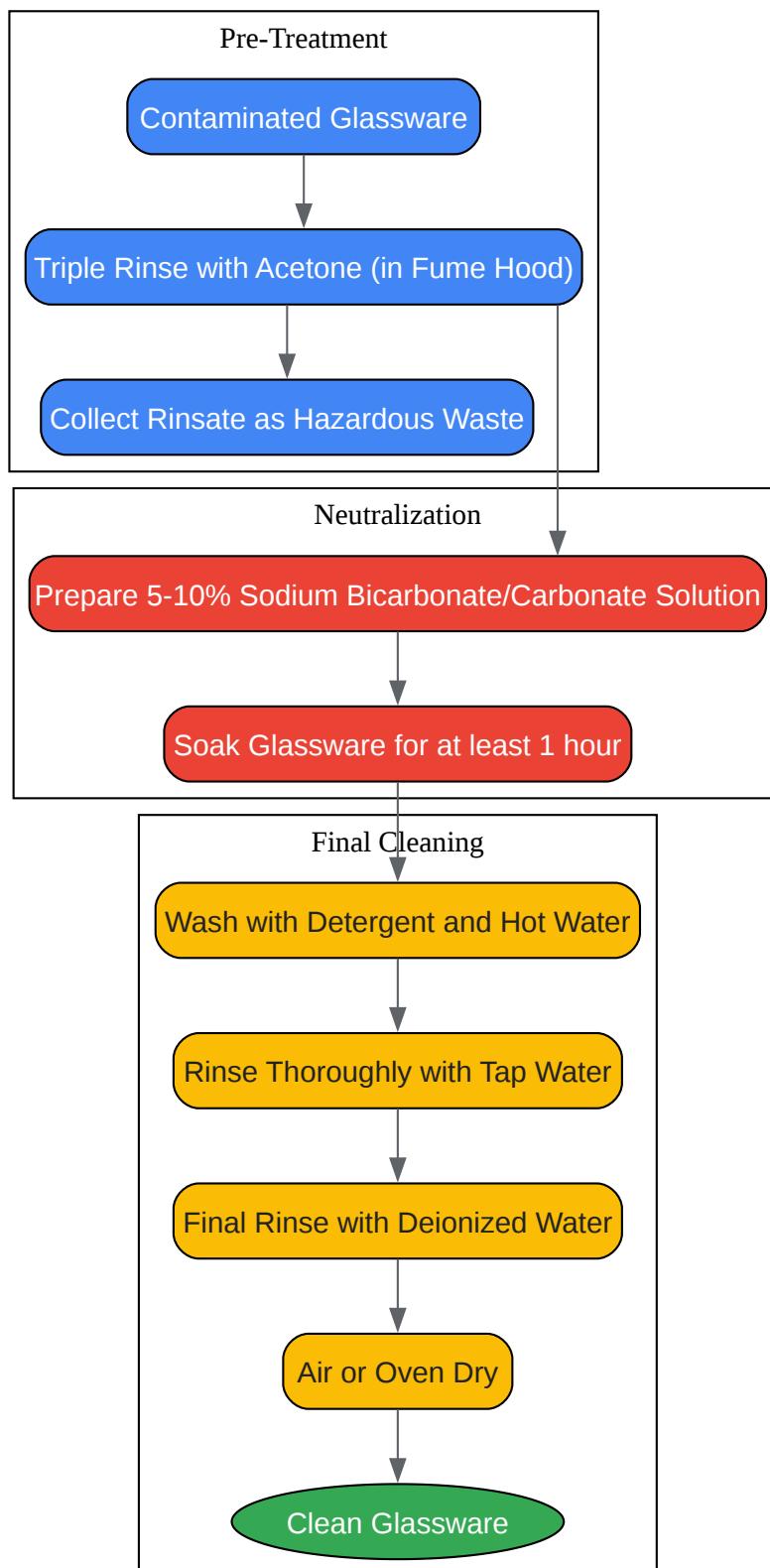
- Rinsing: Rinse the glassware multiple times with tap water, followed by a final rinse with deionized water to ensure all cleaning and neutralizing agents are removed.[11][12]
- Drying: Allow the glassware to air dry on a drying rack or place it in a drying oven.

Visualizations



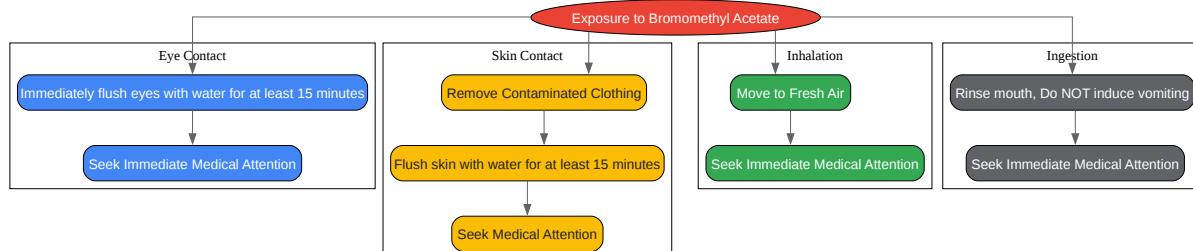
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Caption: Workflow for **Bromomethyl Acetate** Spill Neutralization.



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Caption: Protocol for Decontaminating Glassware.



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